

Personal protective equipment for handling Vegfr-2-IN-26

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Compound of Interest

Compound Name: Vegfr-2-IN-26

Cat. No.: B15580865

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Essential Safety and Handling Guide for Vegfr-2-IN-26

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This document provides crucial safety and logistical information for the handling of **Vegfr-2-IN-26**, a potent VEGFR-2 inhibitor. Researchers, scientists, and drug development professionals must adhere to these guidelines to ensure personal safety and maintain the integrity of their experiments. As a potent, biologically active small molecule, **Vegfr-2-IN-26** should be handled with a high degree of caution, treating it as a potentially hazardous compound.

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive approach to Personal Protective Equipment (PPE) is mandatory when working with **Vegfr-2-IN-26**. The required level of protection varies depending on the specific laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders.[1] Gloves: Two pairs of nitrile gloves (double-gloving) are recommended; change immediately upon contamination.[1][2] Eye Protection: Chemical splash goggles to ensure a complete seal around the eyes.[1] Lab Coat: A dedicated, disposable, or non-absorbent lab coat.[1] Ventilation: All weighing and aliquoting must be conducted in a certified chemical fume hood or a powder containment hood.[1][2]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves.[1] Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk.[1] Lab Coat: Standard laboratory coat.[1] Ventilation: Work should be performed in a chemical fume hood.[1][2]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves.[1] Eye Protection: Safety glasses with side shields.[1][2] Lab Coat: Standard laboratory coat.[1][2] Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user.[1]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves.[1] Eye Protection: Chemical splash goggles.[1] Lab Coat: Standard laboratory coat.[1]

Operational Plan: Step-by-Step Guidance

A systematic approach to handling **Vegfr-2-IN-26** is essential to minimize exposure risk and ensure experimental integrity.

1. Receiving and Storage:

- Upon receipt, carefully inspect the container for any signs of damage or leakage.
- Confirm the recommended storage conditions on the product vial or datasheet. Potent kinase inhibitors are often stored at -20°C.[2]
- Store the compound in a clearly labeled, designated, and secure location, segregated from incompatible materials.[2]

2. Preparation of Stock and Working Solutions:

- Designated Area: All manipulations of solid **Vegfr-2-IN-26** and its concentrated solutions must be performed in a designated and clearly marked area, such as a certified chemical fume hood.[1]
- Weighing: Use a precision balance within the fume hood. Handle the solid compound with care to avoid generating dust.[2]
- Solvent Addition: Slowly add the appropriate solvent (e.g., DMSO) to the vial containing the solid compound.[2]

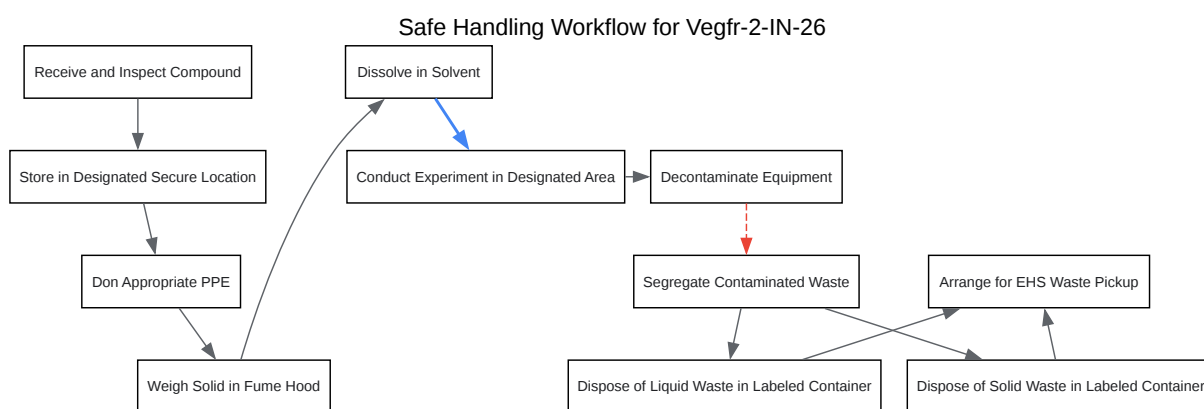
3. Experimental Use:

- Avoid Contamination: Use dedicated laboratory equipment (spatulas, glassware, etc.) when handling **Vegfr-2-IN-26**. If dedicated equipment is not feasible, ensure thorough decontamination after each use.[1]
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[1]

Disposal Plan

All waste materials that have come into contact with **Vegfr-2-IN-26** must be treated as hazardous chemical waste.[2][3] Under no circumstances should this material be disposed of in regular trash or poured down the drain.[3]

- **Solid Waste:** This includes empty vials, contaminated gloves, pipette tips, and other disposable materials. Place these items in a dedicated, sealed, and clearly labeled hazardous waste container.[2]
- **Liquid Waste:** Collect all unused solutions containing **Vegfr-2-IN-26** in a designated, sealed, and clearly labeled hazardous liquid waste container.[2]
- **Contaminated Sharps:** Dispose of any contaminated needles or other sharps in a puncture-resistant sharps container that is specifically labeled for hazardous chemical waste.[4]
- **Decontamination:** Decontaminate all non-disposable equipment that has come into contact with **Vegfr-2-IN-26** according to your institution's established procedures for hazardous chemicals.
- **Regulatory Compliance:** All disposal must be carried out in strict accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[4]



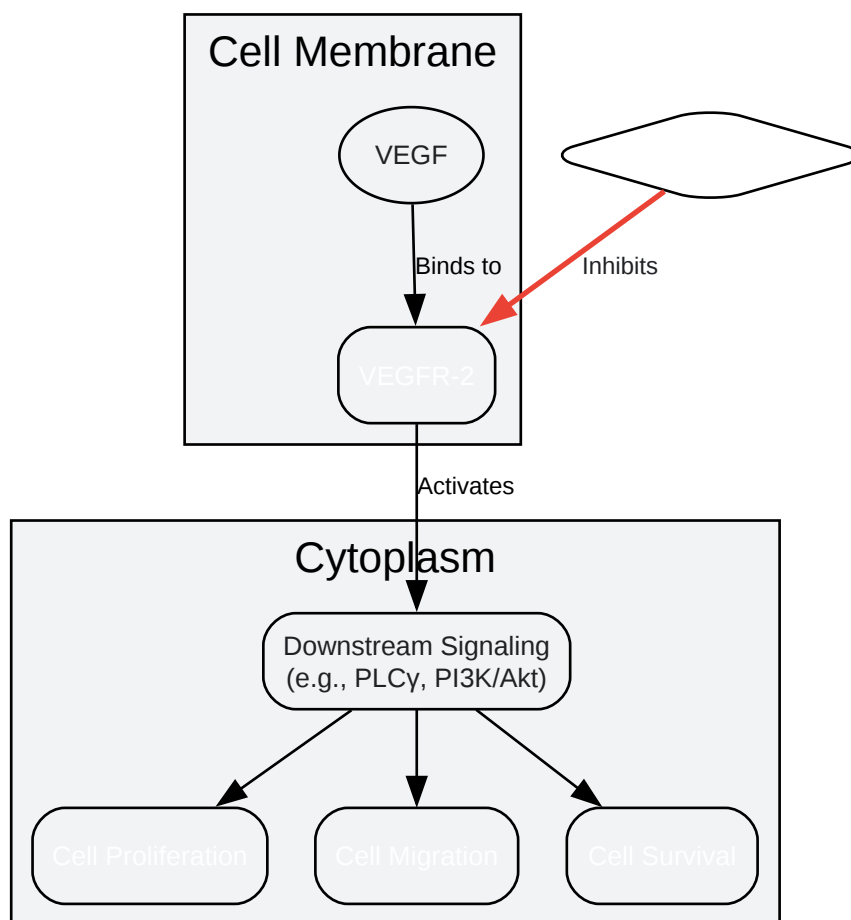
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Caption: Workflow for the safe handling of **Vegfr-2-IN-26**.

VEGFR-2 Signaling Pathway and Inhibition

Vegfr-2-IN-26 is a potent inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key regulator of angiogenesis, which is the formation of new blood vessels. The binding of Vascular Endothelial Growth Factor (VEGF) to VEGFR-2 initiates a signaling cascade that promotes the proliferation, migration, and survival of endothelial cells.[5][6] By inhibiting VEGFR-2, **Vegfr-2-IN-26** can block these pro-angiogenic signals, which is a critical mechanism in cancer research.[7]

VEGFR-2 Signaling and Inhibition



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Caption: Inhibition of the VEGFR-2 signaling pathway by **Vegfr-2-IN-26**.

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